

A Comparative Guide to the Intrinsic Dissolution Rates of Pamoate Salts

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Compound of Interest

Compound Name: *Disodium pamoate*

CAS No.: 7681-47-2

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of the Performance of Different Pamoate Salts Supported by Experimental Data.

Pamoate salts are frequently utilized in pharmaceutical development to modify the physicochemical properties of basic drug molecules, primarily to reduce aqueous solubility and achieve sustained release profiles. The large, hydrophobic nature of the pamoate anion significantly lowers the dissolution rate of the active pharmaceutical ingredient (API), a critical factor in the formulation of long-acting injectable and oral controlled-release dosage forms. This guide provides a comparative analysis of the intrinsic dissolution rates (IDR) of various pamoate salts, supported by experimental data, to aid in the selection and development of optimal drug products.

Comparative Intrinsic Dissolution Rate Data

The intrinsic dissolution rate is a key parameter that characterizes the dissolution of a pure substance under constant surface area, temperature, agitation, pH, and ionic strength. It provides a standardized measure to compare the dissolution behavior of different salt forms.

The following table summarizes the intrinsic dissolution rates of various pamoate salts based on available experimental data.

Drug Substance	Pamoate Salt Stoichiometry	Dissolution Medium	pH	Intrinsic Dissolution Rate (mg/min/cm ²)	Reference
Linoglriride	Not Specified	Not Specified	1.43	0.121	[1]
Linoglriride	Not Specified	Not Specified	4.4	0.015	[1]
Linoglriride	Not Specified	Not Specified	7.5	0.013	[1]
Pyrantel	Not Specified	Data Not Available in Searched Literature	-	-	-
Olanzapine	Not Specified	Data Not Available in Searched Literature	-	-	-
Ziprasidone	Not Specified	Data Not Available in Searched Literature	-	-	-

It is important to note that direct comparative studies on the intrinsic dissolution rates of a wide range of pamoate salts under identical experimental conditions are limited in the publicly available literature. The data for pyrantel pamoate, olanzapine pamoate, and ziprasidone pamoate were not found in the searched literature.

Factors Influencing the Dissolution of Pamoate Salts

The dissolution rate of a pamoate salt is a critical determinant of its in vivo performance and is influenced by several factors:

- **Stoichiometry:** The molar ratio of the drug to pamoic acid, typically 1:1 or 2:1, affects the crystal lattice structure and, consequently, the physicochemical properties of the salt.^[2]
- **Particle Size and Surface Area:** Smaller particle size and larger surface area generally lead to a faster dissolution rate.
- **Crystalline Form (Polymorphism):** Different crystalline forms of the same pamoate salt can exhibit different dissolution rates.
- **Physiological Environment:** The pH, ionic strength, and presence of bile salts in the gastrointestinal tract or at the site of injection can influence the dissolution of the pamoate salt.

Experimental Protocols

A standardized method for determining the intrinsic dissolution rate is crucial for comparing different salt forms. The rotating disk method is a commonly accepted technique.

Intrinsic Dissolution Rate Determination via Rotating Disk Method

Objective: To measure the rate of dissolution of a pure drug substance from a constant surface area.

Apparatus:

- USP Dissolution Apparatus 2 (Paddle) with a die and punch for compacting the powder.
- A rotating disk assembly.

Materials:

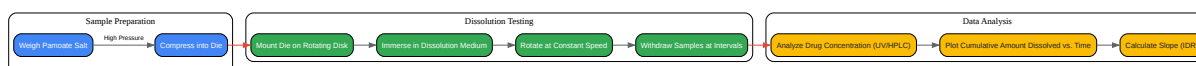
- Pure pamoate salt powder.
- Dissolution medium (e.g., phosphate buffer at a specific pH).

Procedure:

- **Compact Preparation:** A specific amount of the pure pamoate salt powder is compressed into a die using a hydraulic press at a defined pressure to form a non-disintegrating compact with a constant surface area (typically 0.5 cm²).^[3]
- **Apparatus Setup:** The die containing the compact is attached to a rotating disk holder and immersed in a dissolution vessel containing a known volume of pre-warmed (37 °C) and degassed dissolution medium.^[4]
- **Dissolution:** The disk is rotated at a constant speed (e.g., 50 or 100 rpm).^[4]
- **Sampling:** Aliquots of the dissolution medium are withdrawn at predetermined time intervals and replaced with fresh medium to maintain a constant volume.^[4]
- **Analysis:** The concentration of the dissolved drug in each sample is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The cumulative amount of drug dissolved per unit area is plotted against time. The slope of the linear portion of the plot represents the intrinsic dissolution rate, typically expressed in mg/min/cm².^[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in determining the intrinsic dissolution rate of a pamoate salt.

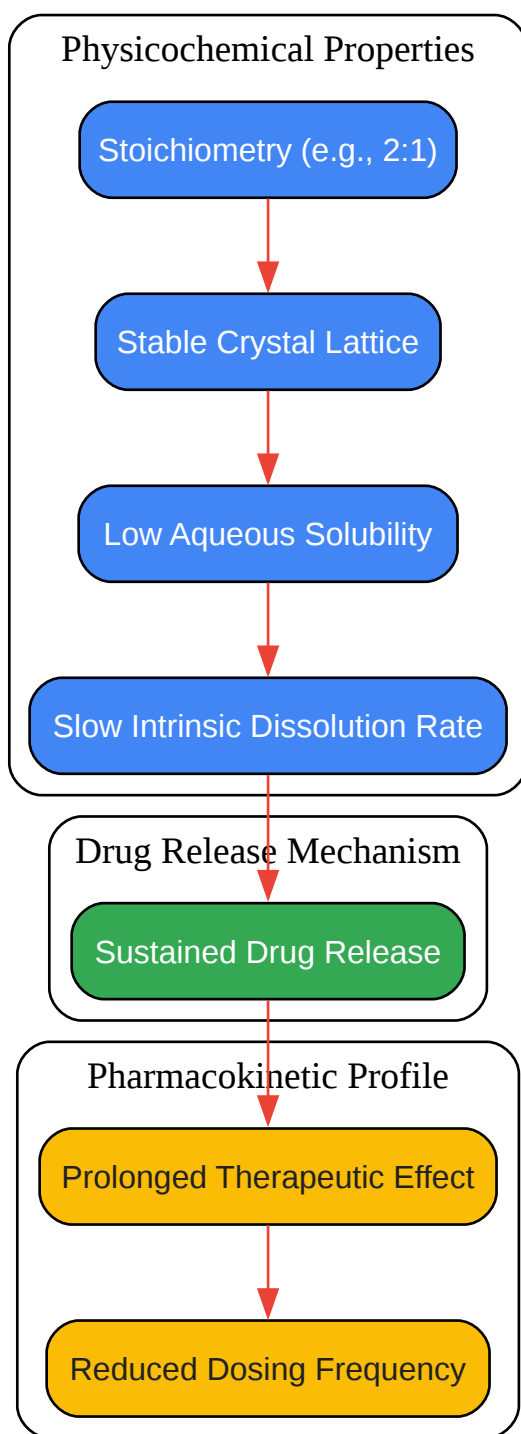


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Caption: Workflow for intrinsic dissolution rate determination.

Logical Relationship of Pamoate Salt Properties to Bioavailability

The physicochemical properties of a pamoate salt, particularly its dissolution rate, are directly linked to its in vivo performance and bioavailability.



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Caption: Pamoate salt properties and bioavailability relationship.

In conclusion, the formation of pamoate salts is a valuable strategy for developing sustained-release drug products. The intrinsic dissolution rate serves as a critical parameter for comparing different pamoate salt formulations and for predicting their in vivo behavior. A thorough understanding and characterization of these properties are essential for the successful development of long-acting medications.

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